

# Unveiling the Phase Transition Behavior of Dipropyl Adipate: A Technical Overview

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## Compound of Interest

Compound Name: *Dipropyl adipate*

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**Dipropyl adipate**, a diester of adipic acid and propanol, serves as a versatile excipient in various pharmaceutical and cosmetic formulations. Its thermal behavior, particularly its phase transitions, is a critical parameter influencing the stability, manufacturing, and performance of final products. This technical guide provides a comprehensive overview of the current understanding of the phase transition behavior of **dipropyl adipate**, summarizing key thermal analysis data and outlining the experimental protocols used for its characterization.

## Core Thermal Properties and Phase Transitions

**Dipropyl adipate** is typically a colorless, clear liquid at room temperature.<sup>[1]</sup> Its fundamental physical properties provide the foundation for understanding its phase transition behavior. The transition from a solid to a liquid state is a key characteristic for applications in various temperature ranges.

A recent study investigating the solid-liquid phase diagram of a binary system composed of dimethyl adipate (DMA) and **dipropyl adipate** (DPA) provides the most in-depth, publicly available data on the phase behavior of **dipropyl adipate**.<sup>[2]</sup> This research is particularly relevant for understanding its behavior in complex formulations.

## Summary of Quantitative Phase Transition Data

The following table summarizes the known quantitative data related to the phase transitions of **dipropyl adipate**. It is important to note that detailed studies on the polymorphism of pure **dipropyl adipate** are limited; the available data primarily comes from its characterization within a binary system.[2]

Property	Value	Units	Notes
Melting Point	-15.70	°C	[1][3]
Boiling Point	273.00 to 274.00	°C	at 760.00 mm Hg[1][3] [4]
Eutectic Point			For a binary system with a dipropyl adipate molar fraction of approximately 0.77.[2]
Temperature (with Dimethyl Adipate)	252.83	K	
Polymorphism	Not Observed	-	In a study on a binary system with dimethyl adipate, dipropyl adipate did not exhibit polymorphic forms.[2] Further research on the pure compound under various crystallization conditions is required to confirm this.

## Experimental Protocols for Characterization

The characterization of the phase transition behavior of **dipropyl adipate** employs several standard thermal analysis techniques. The following sections detail the methodologies for the key experiments cited in the literature.

### Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique for determining the temperatures and heat flows associated with phase transitions.

**Methodology:**

- Sample Preparation: A small, precisely weighed sample of **dipropyl adipate** (typically 3-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas, such as nitrogen, to prevent oxidation.
- Thermal Program: The sample is subjected to a controlled temperature program. A typical program for analyzing **dipropyl adipate** would involve:
  - Cooling the sample to a low temperature (e.g., -100 °C) to ensure complete solidification.
  - Heating the sample at a constant rate (e.g., 5-10 °C/min) to a temperature above its melting point.
  - Cooling the sample back to the starting temperature at a controlled rate.
- Data Analysis: The DSC thermogram plots heat flow against temperature. Endothermic events, such as melting, appear as peaks, while exothermic events, like crystallization, appear as troughs. From these peaks, the onset temperature, peak temperature, and enthalpy of the transition (the area under the peak) are determined.

## Hot-Stage Microscopy (HSM)

Hot-Stage Microscopy allows for the visual observation of phase transitions as a function of temperature.

**Methodology:**

- Sample Preparation: A small amount of **dipropyl adipate** is placed on a microscope slide and covered with a coverslip.
- Instrument Setup: The slide is mounted on a hot stage, which is a temperature-controlled stage on a polarized light microscope.

- Thermal Program: The sample is heated or cooled at a controlled rate, similar to the DSC program.
- Observation and Imaging: The sample is observed through the microscope as the temperature changes. Changes in morphology, such as melting, crystallization, and crystal habit, are recorded. Digital images or videos are often captured to document the transitions. For the binary system of dimethyl adipate and **dipropyl adipate**, HSM images were acquired upon heating the sample from 193.15 K to 263.15 K with a magnification of 250x.[2]

## Raman Spectroscopy

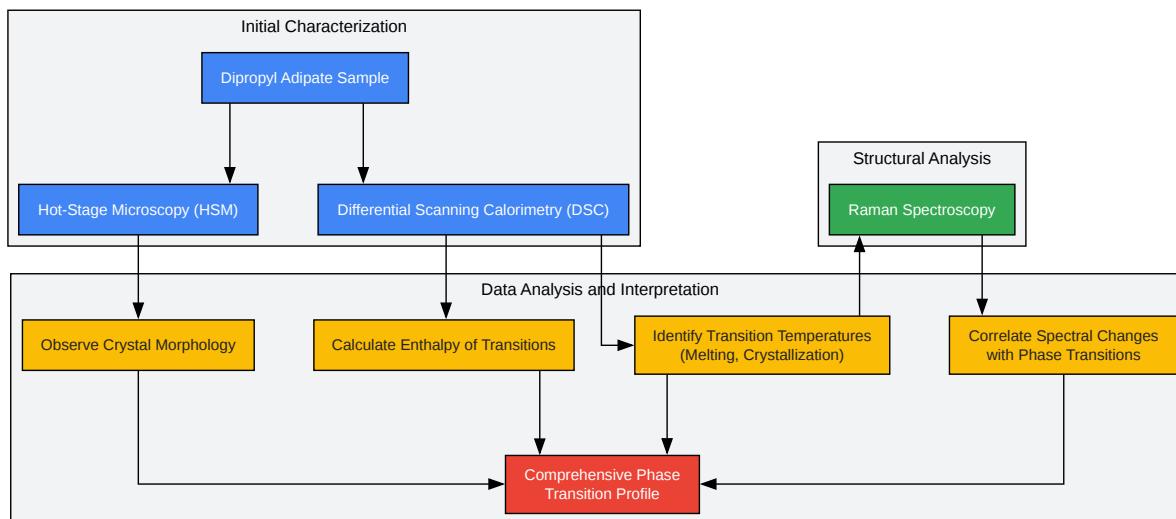
Raman spectroscopy is a non-destructive technique that can provide information about the molecular structure and crystal lattice of a material, making it useful for identifying different solid phases.

Methodology:

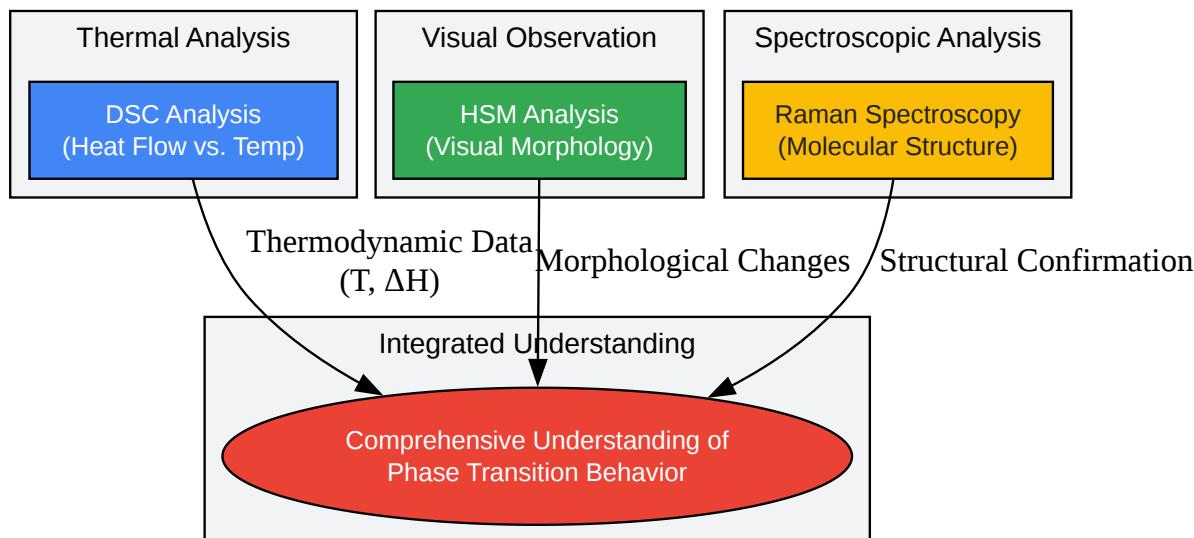
- Sample Preparation: The **dipropyl adipate** sample is placed in a suitable container, such as a glass vial or on a microscope slide.
- Instrument Setup: A laser is focused on the sample. The scattered light is collected and directed to a spectrometer.
- Data Acquisition: Raman spectra are collected at different temperatures, particularly across the phase transition regions identified by DSC.
- Data Analysis: Changes in the Raman spectra, such as the appearance or disappearance of peaks, or shifts in peak positions, can indicate a phase transition and provide insights into the structural differences between the solid and liquid phases, or between different polymorphic forms. In the study of the DMA and DPA binary system, Raman spectroscopy confirmed a non-isomorphic eutectic phase diagram, indicating differences in the crystal structures of the solid phases.[2]

## Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of experiments for characterizing the phase transition behavior of **dipropyl adipate**.

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Caption: Workflow for characterizing the phase transition of **dipropyl adipate**.



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Caption: Logical relationship of analytical techniques for phase analysis.

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## References

- 1. dipropyl adipate, 106-19-4 [thegoodscentscopy.com]
- 2. researchgate.net [researchgate.net]
- 3. dipropyl adipate [flavscents.com]
- 4. Dipropyl Adipate | C12H22O4 | CID 7790 - PubChem [pubchem.ncbi.nlm.nih.gov]
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